

Eltenac chemical structure and properties

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Compound of Interest

Compound Name: *Eltenac*

Cat. No.: *B1671186*

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Eltenac: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eltenac is a non-steroidal anti-inflammatory drug (NSAID) that exhibits analgesic, anti-inflammatory, and antipyretic properties. Its primary mechanism of action is the non-selective inhibition of cyclooxygenase (COX) enzymes, COX-1 and COX-2, which are critical in the biosynthesis of prostaglandins. This guide provides an in-depth overview of the chemical structure, physicochemical properties, pharmacology, and available experimental data for **Eltenac**, intended to serve as a valuable resource for professionals in research and drug development.

Chemical Structure and Identifiers

Eltenac, with the IUPAC name 2-[4-(2,6-dichloroanilino)thiophen-3-yl]acetic acid, is a derivative of thiopheneacetic acid.

Identifier	Value
IUPAC Name	2-[4-(2,6-dichloroanilino)thiophen-3-yl]acetic acid[1]
CAS Number	72895-88-6[1]
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₂ S[1]
Molecular Weight	302.18 g/mol
Canonical SMILES	<chem>C1=CC(=C(C(=C1)Cl)NC2=CSC=C2CC(=O)O)Cl</chem> [1]
InChI	InChI=1S/C12H9Cl2NO2S/c13-8-2-1-3-9(14)12(8)15-10-6-18-5-7(10)4-11(16)17/h1-3,5-6,15H,4H2,(H,16,17)[1]
InChIKey	AELILMBZWCGOSB-UHFFFAOYSA-N[1]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a drug candidate is fundamental for formulation development and pharmacokinetic profiling.

Property	Value
Physical State	Solid
Solubility	Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Methanol.[2][3]
pKa	4.13 ± 0.10 (Predicted)
LogP	3.9 (Computed)[1]

Pharmacology

Mechanism of Action

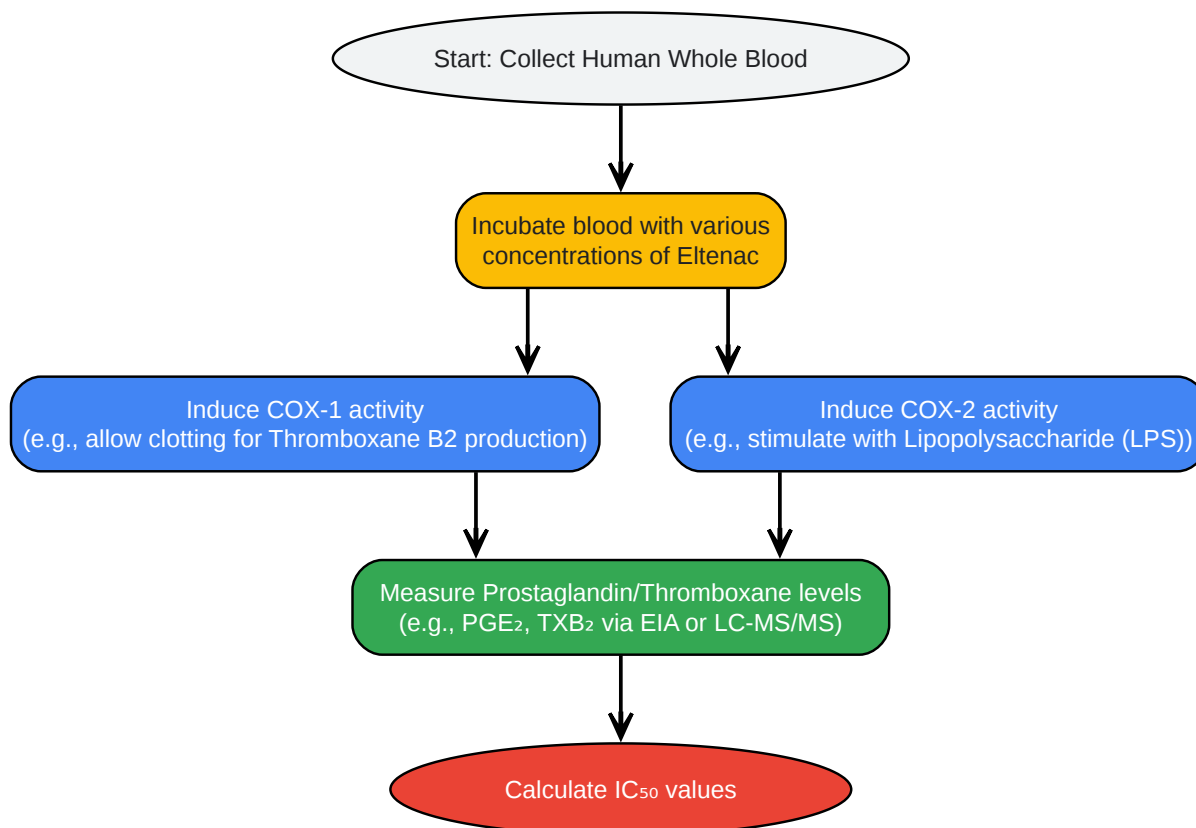
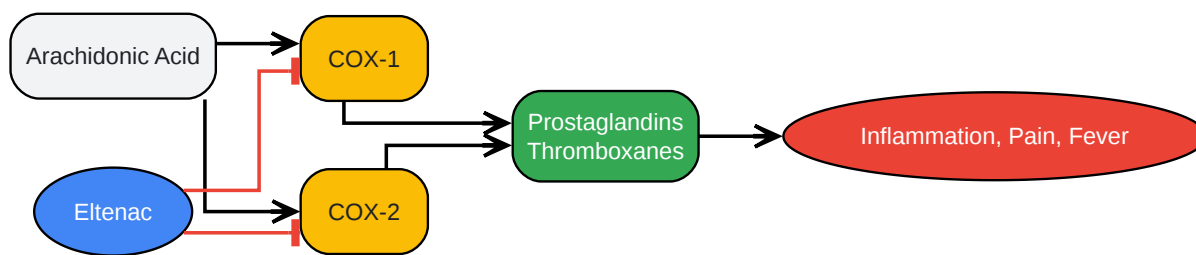
Eltenac is a non-steroidal anti-inflammatory drug (NSAID) that functions as a non-selective inhibitor of cyclooxygenase (COX) enzymes. It demonstrates potent inhibitory activity against both COX-1 and COX-2 isoforms.

Enzyme	IC ₅₀
COX-1	0.03 μ M (in isolated human whole blood)
COX-2	0.03 μ M (in isolated human whole blood)

The inhibition of COX enzymes prevents the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation, pain, and fever.

Signaling Pathway

The primary signaling pathway affected by **Eltenac** is the arachidonic acid cascade. By inhibiting COX-1 and COX-2, **Eltenac** blocks the synthesis of various prostaglandins (PGs) and thromboxanes (TXs) from arachidonic acid. This disruption of the prostaglandin synthesis pathway is the cornerstone of its anti-inflammatory, analgesic, and antipyretic effects.



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